

A Technical Guide to Calcium Terephthalate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: Calcium terephthalate

Cat. No.: B099980

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 16130-76-0[1][2][3]

This technical guide provides an in-depth overview of **calcium terephthalate**, a versatile chemical compound with significant applications in materials science and emerging roles in drug delivery systems. This document outlines its fundamental properties, detailed synthesis protocols, characterization data, and potential applications relevant to the scientific community.

Chemical and Physical Properties

Calcium terephthalate, the calcium salt of terephthalic acid, is a white crystalline solid.[2] Its properties make it a valuable precursor in the synthesis of metal-organic frameworks (MOFs) and as a component in advanced polymer composites.[4][5] A summary of its key quantitative data is presented in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₄ CaO ₄	[1][2]
Molecular Weight	204.19 g/mol	[1][6]
CAS Number	16130-76-0	[1][2][3]
Appearance	White crystalline solid	[2]
Solubility	Sparingly soluble in water, with increased solubility in alkaline conditions. Soluble in some organic solvents.	[7][8]
Thermal Decomposition	Onset of decomposition occurs at elevated temperatures, yielding calcium oxide and other byproducts. The exact temperature can vary based on the heating rate and atmosphere.	[9]

Experimental Protocols

Detailed methodologies for the synthesis of **calcium terephthalate** are crucial for reproducibility and further research. Below are protocols for common synthesis routes.

Hydrothermal Synthesis of Calcium Terephthalate MOF

This method is widely used for the preparation of crystalline **calcium terephthalate**-based metal-organic frameworks (MOFs).

Materials:

- Calcium nitrate (Ca(NO₃)₂)
- Terephthalic acid (1,4-benzenedicarboxylic acid, H₂BDC)
- Deionized water

- Ethanol

Procedure:

- Dissolve 0.5 g of calcium nitrate and 0.5 g of terephthalic acid in 60 mL of deionized water in a beaker.[3]
- Stir the mixture for 15 minutes using a magnetic stirrer to ensure homogeneity.[3]
- Transfer the resulting mixture into a Teflon-lined stainless steel autoclave.[3]
- Seal the autoclave and place it in a laboratory oven preheated to 120°C.[3]
- Maintain the temperature for 12 hours to allow for the self-assembly and crystallization of the Ca-MOF.[3]
- After the reaction is complete, allow the autoclave to cool down to room temperature.
- Collect the solid product by centrifugation at 6000 rpm for 8 minutes.[3]
- Wash the product with ethanol three times to remove any unreacted starting materials and impurities.[3]
- Dry the final product in an oven at 80°C overnight.[3]
- Gently grind the dried product using a mortar and pestle to obtain a fine powder.[3]

Synthesis from Recycled Polyethylene Terephthalate (PET)

An environmentally friendly approach involves the upcycling of PET waste to produce **calcium terephthalate**.

Materials:

- PET pellets or flakes
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)

- Water

Procedure:

- Blend PET pellets with calcium hydroxide powder in a reactive melt processor.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- The mechanical interaction and thermal energy during melt mixing facilitate the initial stages of PET degradation and reaction with calcium hydroxide.[\[5\]](#)[\[11\]](#)
- The resulting mixture is then subjected to hydrolysis in water.[\[10\]](#)[\[11\]](#)
- The hydrolysis process completes the conversion of the terephthalate moieties in PET to **calcium terephthalate**.[\[10\]](#)
- The solid **calcium terephthalate** product is then separated from the reaction mixture, washed, and dried.

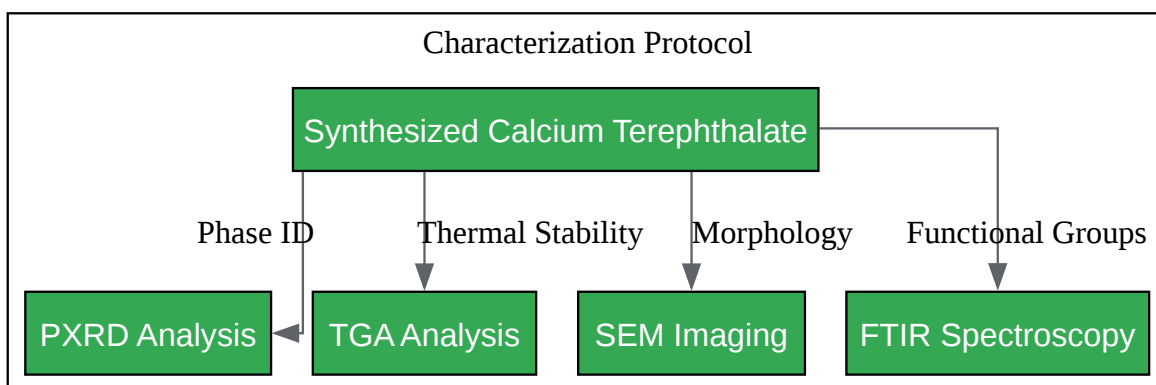
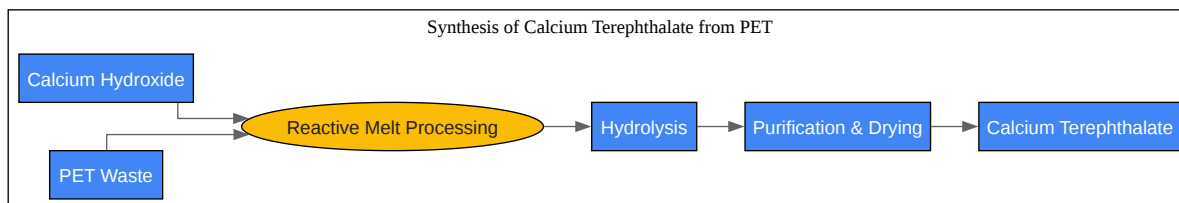
Characterization

A comprehensive characterization of synthesized **calcium terephthalate** is essential to confirm its identity, purity, and structural properties.

Technique	Observation	Inferred Property
Powder X-ray Diffraction (PXRD)	Characteristic diffraction peaks	Crystalline structure and phase purity
Thermogravimetric Analysis (TGA)	Mass loss as a function of temperature	Thermal stability and decomposition profile
Scanning Electron Microscopy (SEM)	Visualization of particle morphology	Particle size, shape, and surface features
Fourier-Transform Infrared Spectroscopy (FTIR)	Vibrational bands corresponding to carboxylate and aromatic groups	Confirmation of functional groups and coordination
Nuclear Magnetic Resonance (NMR) Spectroscopy	Chemical shifts of protons and carbons	Structural elucidation of the organic linker

Diagrams and Workflows

Visual representations of experimental and logical processes can aid in understanding the synthesis and application of **calcium terephthalate**.



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